

using (3-Fluorophenyl)methylamine as a chemical intermediate.

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Compound of Interest

Compound Name: [(3-Fluorophenyl)methyl](3-methoxypropyl)amine

CAS No.: 1038235-71-0

Cat. No.: B1385945

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Application Note: (3-Fluorophenyl)methylamine A Versatile Fluorinated Building Block for Drug Discovery[1]

Executive Summary

(3-Fluorophenyl)methylamine (CAS 100-82-3), also known as 3-Fluorobenzylamine, is a critical intermediate in the synthesis of bioactive small molecules.[1] Its significance lies in the strategic placement of the fluorine atom, which modulates metabolic stability, lipophilicity (logP), and pKa without imposing the steric bulk of larger halogens. This guide details the handling, reactivity, and synthetic protocols for utilizing this amine in high-value transformations, specifically focusing on its role in developing protease inhibitors and kinase ligands.

Chemical Profile & Safety Architecture

Physicochemical Data

Property	Value	Relevance
CAS Number	100-82-3	Unique Identifier
Molecular Weight	125.14 g/mol	Fragment-based drug design
Boiling Point	82 °C (16 mmHg)	Distillable for high purity
Density	1.097 g/mL	Liquid handling parameters
Appearance	Colorless to light yellow liquid	Visual purity check (darkening indicates oxidation)
Acidity (pKa)	~9.2 (Conjugate acid)	Determines base strength in couplings

Safety & Handling (MSDS Highlights)

- Hazard Classification: Skin Corr. 1B (H314). Causes severe skin burns and eye damage.[\[1\]](#)
[\[2\]](#)
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Amines readily absorb CO₂ from air to form carbamates/carbonates.[\[1\]](#)
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides, and chloroformates.

Strategic Applications in Medicinal Chemistry

The 3-fluorobenzyl moiety is a "privileged structure" in medicinal chemistry.[\[1\]](#) The fluorine atom at the meta-position exerts a strong inductive electron-withdrawing effect (-I), reducing the electron density of the aromatic ring and the basicity of the benzylic amine compared to non-fluorinated analogs.

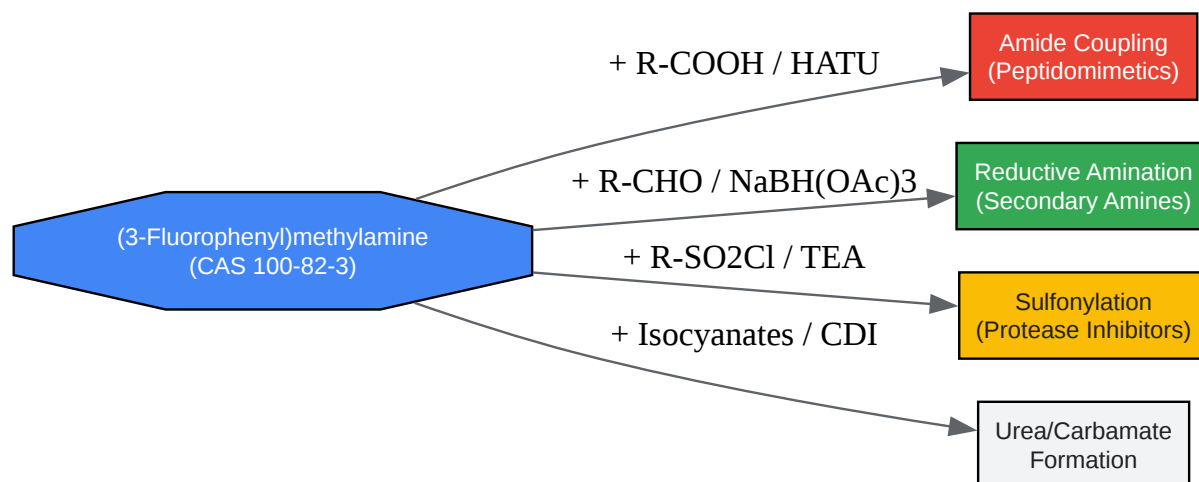
Key Therapeutic Areas:

- HIV Protease Inhibitors: Used in the synthesis of non-peptidic sulfonamide inhibitors (e.g., DPC 681 analogs).[\[1\]](#) The fluorinated ring improves hydrophobic collapse in the S1/S2 subsites of the protease enzyme.

- Kinase Inhibitors: The 3-fluorobenzyl group frequently replaces plain benzyl groups to block metabolic oxidation at the benzylic position (a common clearance pathway).[1]
- GPCR Ligands: Modulates binding affinity in dopamine and serotonin receptor antagonists. [1]

Reaction Landscape & Logic

The following diagram illustrates the core synthetic pathways accessible from (3-Fluorophenyl)methylamine.



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Figure 1: Core synthetic divergence points for 3-Fluorobenzylamine.

Detailed Experimental Protocols

Protocol A: High-Efficiency Amide Coupling (HATU Method)

Target: Synthesis of fluorinated peptidomimetics or kinase inhibitor scaffolds.[1]

Rationale: The electron-withdrawing fluorine slightly reduces the nucleophilicity of the amine.[1] Standard EDC/HOBt couplings may be sluggish.[1] HATU is chosen for its high reactivity and suppression of racemization if coupling to chiral amino acids.[1]

Reagents:

- Carboxylic Acid (1.0 equiv)[1]
- (3-Fluorophenyl)methylamine (1.1 equiv)[1]
- HATU (1.2 equiv)[1]
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)[1]
- DMF (Anhydrous)[1]

Step-by-Step Procedure:

- Activation: In a flame-dried round-bottom flask, dissolve the Carboxylic Acid (1.0 mmol) in anhydrous DMF (5 mL).
- Add Base: Add DIPEA (3.0 mmol, 0.52 mL) and stir for 5 minutes under Nitrogen.
- Add Coupling Agent: Add HATU (1.2 mmol, 456 mg) in one portion. The solution typically turns yellow/orange.[1] Stir for 15 minutes to form the active ester.
- Amine Addition: Add (3-Fluorophenyl)methylamine (1.1 mmol, ~138 mg/126 μ L) dropwise.
- Reaction: Stir at room temperature for 2–4 hours. Monitor by LC-MS (Look for M+1 of product).[1]
- Workup: Dilute with EtOAc (50 mL). Wash sequentially with:
 - 1M HCl (2 x 20 mL) – Removes unreacted amine/DIPEA.[1]
 - Sat. NaHCO_3 (2 x 20 mL) – Removes unreacted acid/HOBt byproducts.[1]
 - Brine (20 mL).
- Isolation: Dry over Na_2SO_4 , filter, and concentrate. Purify via flash chromatography (Hexane/EtOAc gradient).

Protocol B: Reductive Amination (Secondary Amine Synthesis)

Target: Synthesis of N-alkylated bioactive cores.[\[1\]](#)

Rationale: Using Sodium Triacetoxyborohydride (STAB) allows for a "one-pot" reaction.[\[1\]](#) It is mild enough to not reduce ketones or esters present elsewhere in the molecule.[\[1\]](#)

Reagents:

- Aldehyde/Ketone (1.0 equiv)[\[1\]](#)
- (3-Fluorophenyl)methylamine (1.2 equiv)[\[1\]](#)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)[\[1\]](#)
- Acetic Acid (catalytic, 1-2 drops)[\[1\]](#)
- DCE (1,2-Dichloroethane) or DCM[\[1\]](#)

Step-by-Step Procedure:

- Imine Formation: Dissolve the Aldehyde (1.0 mmol) and (3-Fluorophenyl)methylamine (1.2 mmol) in DCE (10 mL).
- Catalysis: Add 1 drop of Glacial Acetic Acid (promotes imine formation). Stir for 30–60 minutes at Room Temperature.
- Reduction: Add STAB (1.5 mmol, 318 mg) in portions. Note: Mild gas evolution may occur.[\[1\]](#)
- Reaction: Stir overnight (12–16 hours) under Nitrogen.
- Quench: Quench by adding Sat. NaHCO_3 (10 mL) and stirring vigorously for 15 minutes.
- Extraction: Extract with DCM (3 x 20 mL).
- Purification: The secondary amine product is often basic.[\[1\]](#) Purify on silica gel using DCM/MeOH (95:5) with 1% NH_4OH additive to prevent streaking.[\[1\]](#)

Protocol C: Sulfonamide Synthesis (Protease Inhibitor Workflow)

Target: Synthesis of DPC 681/684 analogs.

Rationale: Sulfonylation is extremely rapid.^[1] The main challenge is bis-sulfonylation.^[1]

Maintaining low temperature and strict stoichiometry controls this.

Step-by-Step Procedure:

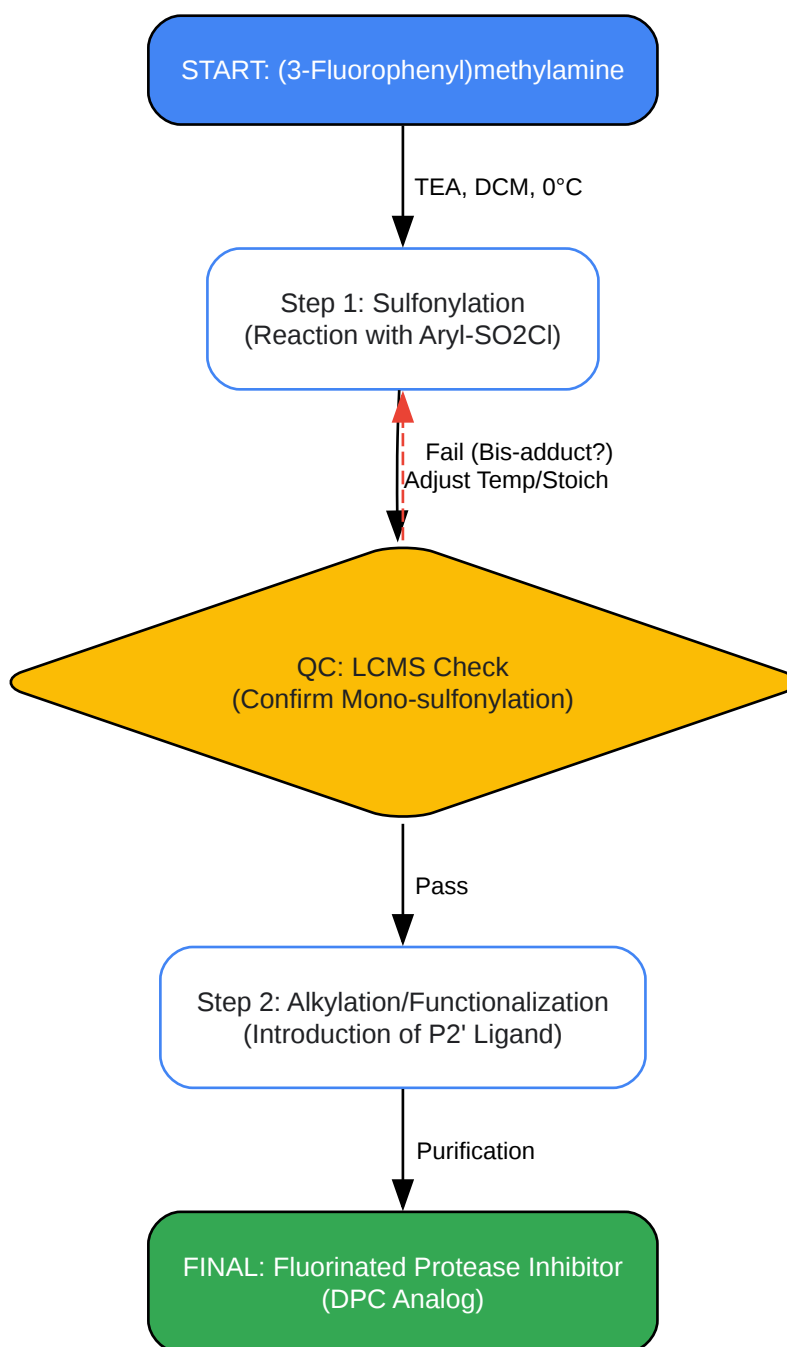
- Setup: Dissolve (3-Fluorophenyl)methylamine (1.0 mmol) and Triethylamine (1.5 mmol) in anhydrous DCM (10 mL). Cool to 0°C.^[1]
- Addition: Dissolve the Sulfonyl Chloride (1.0 mmol) in DCM (2 mL) and add dropwise over 10 minutes.
- Reaction: Allow to warm to room temperature and stir for 2 hours.
- Workup: Wash with 1M HCl (to remove TEA) and Brine.
- Crystallization: Many sulfonamides crystallize from EtOH/Water.^[1] If oil persists, use column chromatography.^[1]

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Amide Coupling)	Amine Hydrochloride Salt formation	Ensure DIPEA is fresh and in excess (3.0 equiv) to keep the amine free-based.
Bis-alkylation (Reductive Amination)	Aldehyde is too reactive	Use STAB (mild) instead of NaCNBH ₃ . Add the reducing agent after imine formation time (1 hr). [1]
Dark Product Color	Oxidation of the amine	Distill the starting material (3-Fluorobenzylamine) if it is significantly yellow/brown before use. [1]
Emulsions during Workup	Fluorine lipophilicity	The fluorinated group increases lipophilicity. [1] Use a DCM/Isopropyl Alcohol (3:1) mixture for extraction if emulsions form. [1]

Visualization: Protease Inhibitor Synthesis Workflow

The following diagram details the logic flow for synthesizing a sulfonamide-based protease inhibitor using this intermediate.



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Figure 2: Logical workflow for synthesizing sulfonamide-based inhibitors.

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